

2,2,2-Trifluoroethyl methacrylate chemical and physical properties

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Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl methacrylate

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An In-depth Technical Guide to **2,2,2-Trifluoroethyl Methacrylate**: Chemical and Physical Properties

Introduction

2,2,2-Trifluoroethyl methacrylate (TFEMA) is a semifluorinated monomer with the chemical formula $C_6H_7F_3O_2$.^[1] It is a clear, colorless liquid at room temperature, recognized for its unique properties conferred by the trifluoromethyl group.^[2] These properties include high chemical inertness, good wear resistance, low dielectric constant, enhanced thermal stability, and hydrophobicity.^{[1][3]} Consequently, TFEMA is a valuable monomer in the synthesis of fluorinated polymers for a wide range of applications, including high-performance coatings, adhesives, surface treatments, and biomedical materials such as dental resins.^{[1][2][4]}

Chemical and Physical Properties

The physicochemical properties of **2,2,2-Trifluoroethyl methacrylate** are summarized in the tables below. These properties are significantly influenced by the presence of the three fluorine atoms in its structure.^[1]

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₇ F ₃ O ₂	[1][5][6]
Molecular Weight	168.11 g/mol	[1][5]
CAS Number	352-87-4	[1][2][5][6][7]
Appearance	Clear, colorless liquid	[2][3][7]
Density	1.181 g/mL at 25 °C	[1][8]
Boiling Point	102 °C at 760 mmHg80 °C59 °C at 100 mmHg	[1][7][8][3]
Melting Point	-46.6 °C	[1]
Refractive Index (n ²⁰ /D)	1.361	[1][3]
Flash Point	25 °C	[7]

Solubility and Partition Coefficient

Property	Value	Reference
Water Solubility	0.04 g/L at 20 °C (practically insoluble)	[1]
Octanol-Water Partition Coefficient (log P)	1.51	[1]

Experimental Protocols

Synthesis of 2,2,2-Trifluoroethyl Methacrylate

A common method for the synthesis of **2,2,2-Trifluoroethyl methacrylate** involves the reaction of methacryloyl chloride with 2,2,2-trifluoroethanol.[3] A patented method describes a two-step process starting from methacrylic acid.[9][10]

Step 1: Synthesis of Methacryloyl Chloride

- Add 120g (1 mol) of thionyl chloride and 0.8g of phenothiazine (as a polymerization inhibitor) to a reactor equipped with a heater, stirrer, thermometer, and reflux condenser.[9]
- Slowly add a mixed solution of 93g (1.1 mol) of methacrylic acid and 1 ml of DMF dropwise under stirring at 20-25°C.[9]
- Heat the reaction mixture to 50±2°C and maintain for 2 hours.[9]

Step 2: Synthesis of **2,2,2-Trifluoroethyl Methacrylate**

- To the obtained methacryloyl chloride, slowly add a mixed solution of 90g (0.9 mol) of 2,2,2-trifluoroethanol and 0.4g of 4-dimethylaminopyridine (DMAP) as a catalyst.[9]
- Control the reaction temperature at 60±5°C for 4 hours.[9]
- After the reaction, cool the mixture to room temperature and neutralize it with a 20 wt% NaOH solution to a pH of 7.[9]
- Separate the organic layer, wash it with saturated brine, and dry it over anhydrous MgSO₄. [9]
- Purify the product by distillation under reduced pressure, collecting the fraction at 45-47 °C / 140 mmHg to obtain the final product.[9]

RAFT Polymerization of 2,2,2-Trifluoroethyl Methacrylate

Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization is a controlled radical polymerization technique that can be used to synthesize polymers with well-defined architectures. The RAFT polymerization of TFEMA has been investigated under both thermal and photo-initiated conditions.[11]

Materials:

- **2,2,2-Trifluoroethyl methacrylate** (TFEMA) monomer
- RAFT chain transfer agent (CTA), e.g., 4-cyano-4-(2-phenylethanesulfanylthiocarbonyl)sulfanylpentanoic acid (CTA2)[11]
- Initiator (for thermal polymerization), e.g., AIBN

- Solvent (if applicable)

Thermal RAFT Polymerization Protocol:

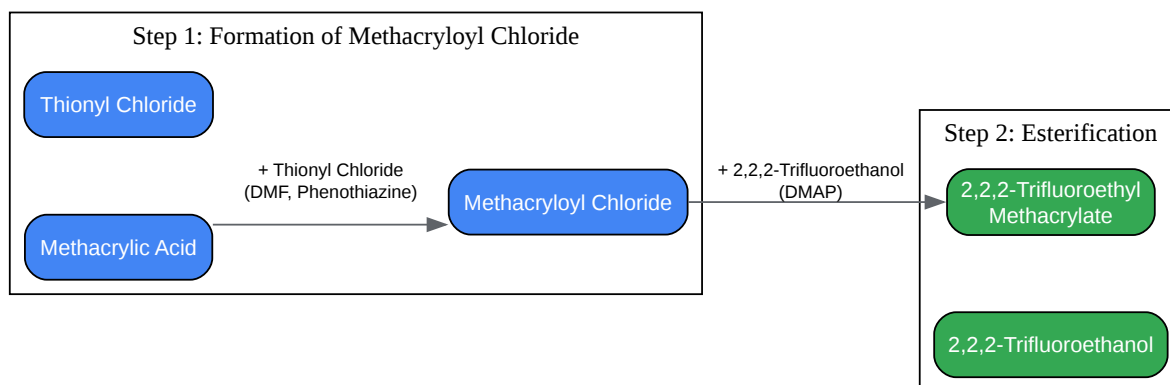
- A specific molar ratio of monomer, CTA, and initiator are dissolved in a suitable solvent in a reaction vessel.
- The solution is deoxygenated by purging with an inert gas (e.g., nitrogen or argon).
- The reaction vessel is sealed and placed in a preheated oil bath at a specific temperature (e.g., 70 °C) to initiate polymerization.
- The polymerization is allowed to proceed for a predetermined time to achieve the desired monomer conversion.
- The reaction is quenched by cooling and exposing the mixture to air.
- The resulting polymer is purified, for example, by precipitation in a non-solvent.

Photo-initiated RAFT Polymerization Protocol:

- A solution of the TFEMA monomer and a suitable CTA (e.g., CTA2) is prepared in a reaction vessel.[\[11\]](#)
- The mixture is deoxygenated.
- The vessel is exposed to a light source (e.g., white LED lamps) at room temperature to initiate polymerization in the absence of an external radical source.[\[11\]](#)
- The polymerization can be controlled by turning the light source on and off.[\[11\]](#)
- After reaching the desired conversion, the polymer is isolated and purified.

Visualizations

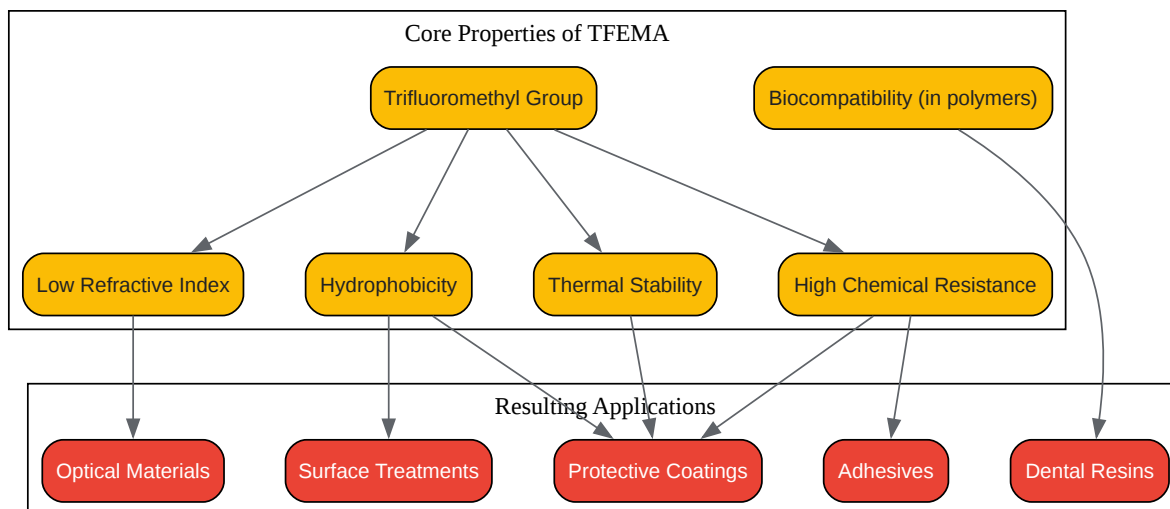
Synthesis Pathway of 2,2,2-Trifluoroethyl Methacrylate



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Caption: Synthesis of **2,2,2-Trifluoroethyl Methacrylate**.

Logical Relationship of TFEMA Properties and Applications



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Caption: Properties and Applications of TFEMA.

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